

PF-00356231 hydrochloride stability at room temperature

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Compound of Interest

Compound Name: PF-00356231 hydrochloride

Cat. No.: B10818730

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Technical Support Center: PF-00356231 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions (FAQs) for the use of **PF-00356231 hydrochloride** in experimental settings.

Stability and Storage

Proper storage and handling of **PF-00356231 hydrochloride** are critical to ensure its stability and efficacy in your experiments.

Recommended Storage Conditions

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years
In Solvent	-80°C	Up to 1 year
-20°C	Up to 1 month	

Room Temperature Stability

While **PF-00356231 hydrochloride** is chemically stable under standard ambient conditions, long-term storage at room temperature is not recommended. For short-term handling during experimental setup, it is advisable to minimize the time the compound spends at room temperature.

Form	Condition	Recommendation
Solid	Room Temperature (Short-term)	Minimize exposure; handle quickly and return to -20°C.
In Solution	Room Temperature	Prepare fresh solutions for each experiment. Avoid repeated freeze-thaw cycles. If short-term storage at room temperature is necessary, use within a few hours.

Troubleshooting Guide

Encountering issues during your experiments? This guide addresses common problems and provides potential solutions.

Issue	Possible Cause	Troubleshooting Steps
Inconsistent or No Inhibitory Activity	Compound degradation	<ul style="list-style-type: none">- Ensure the compound has been stored correctly at -20°C (solid) or -80°C (in solution).- Prepare fresh stock solutions. Avoid using old stocks, especially if they have been stored at -20°C for over a month.- Minimize the time the compound is at room temperature during experiments.
Incorrect concentration	<ul style="list-style-type: none">- Verify calculations for stock solution and final assay concentrations.- Use a recently calibrated balance for weighing the solid compound.	
Inactive enzyme	<ul style="list-style-type: none">- Confirm the activity of your MMP enzyme using a known control inhibitor.- Ensure the enzyme has been stored and handled correctly according to the supplier's instructions.	
Precipitation of Compound in Assay Buffer	Low solubility	<ul style="list-style-type: none">- Ensure the final concentration of the solvent (e.g., DMSO) in the assay buffer is compatible with your experimental system and does not exceed recommended limits (typically <0.5%).- Prepare a more dilute stock solution and adjust the volume added to the assay.- Gently warm the solution or use sonication to aid dissolution,

		but be cautious of potential degradation with excessive heat.
High Background Signal in Fluorometric Assay	Autofluorescence of the compound	- Run a control well containing only the compound in the assay buffer to measure its intrinsic fluorescence. - Subtract the background fluorescence from the readings of the wells containing the compound and enzyme.
Contaminated reagents or plates	- Use fresh, high-quality reagents and sterile, low-fluorescence assay plates.	

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **PF-00356231 hydrochloride**?

A1: To prepare a stock solution, dissolve the solid **PF-00356231 hydrochloride** in a suitable solvent such as DMSO. For example, to make a 10 mM stock solution, dissolve 4.65 mg of the compound in 1 mL of DMSO. Mix thoroughly by vortexing. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Q2: Can I store my stock solution at -20°C?

A2: For short-term storage, stock solutions can be kept at -20°C for up to one month.^[1] For long-term stability, it is highly recommended to store stock solutions at -80°C for up to one year.

Q3: How many times can I freeze-thaw my stock solution?

A3: It is best to avoid repeated freeze-thaw cycles. We recommend aliquoting your stock solution into single-use volumes before freezing.

Q4: Is **PF-00356231 hydrochloride** light-sensitive?

A4: While there is no specific data on the light sensitivity of **PF-00356231 hydrochloride**, it is good laboratory practice to protect all chemical compounds from direct light, especially during storage and handling. Store solutions in amber vials or tubes wrapped in foil.

Q5: What is the primary target of **PF-00356231 hydrochloride**?

A5: **PF-00356231 hydrochloride** is a potent and specific inhibitor of Matrix Metalloproteinases (MMPs). It shows high potency against MMP-13 and is also a known inhibitor of MMP-12, MMP-3, MMP-8, and MMP-9.

Experimental Protocols

Fluorometric MMP-12 Inhibition Assay

This protocol provides a general guideline for determining the inhibitory activity of **PF-00356231 hydrochloride** against MMP-12 using a fluorogenic substrate.

Materials:

- Active human MMP-12 enzyme
- MMP-12 fluorogenic substrate (e.g., Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH₂)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, 150 mM NaCl, 10 mM CaCl₂, 0.05% Brij-35)
- **PF-00356231 hydrochloride**
- DMSO
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

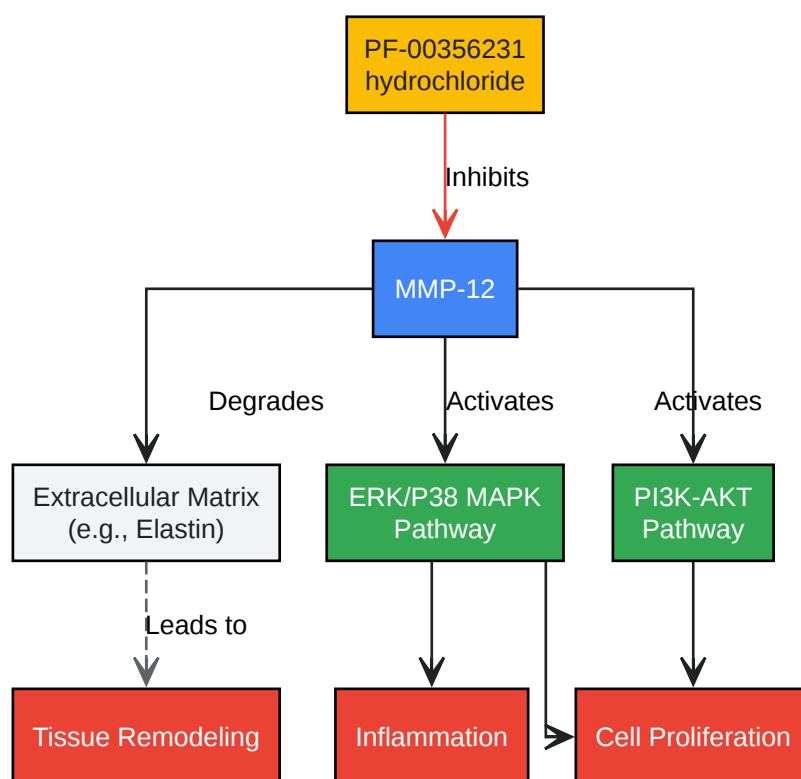
- Prepare Reagents:
 - Dilute the active MMP-12 enzyme to the desired concentration in cold assay buffer.

- Prepare a stock solution of the MMP-12 fluorogenic substrate in DMSO. Further dilute it to the working concentration in assay buffer.
- Prepare a stock solution of **PF-00356231 hydrochloride** in DMSO. Create a serial dilution of the inhibitor in assay buffer.
- Assay Setup:
 - Add 50 µL of assay buffer to all wells.
 - Add 10 µL of the diluted **PF-00356231 hydrochloride** to the inhibitor wells.
 - Add 10 µL of assay buffer with the same percentage of DMSO to the control wells.
 - Add 20 µL of the diluted active MMP-12 enzyme to all wells except the blank.
 - Add 20 µL of assay buffer to the blank wells.
- Incubation:
 - Incubate the plate at 37°C for 30 minutes to allow the inhibitor to interact with the enzyme.
- Reaction Initiation and Measurement:
 - Add 20 µL of the diluted MMP-12 fluorogenic substrate to all wells to start the reaction.
 - Immediately measure the fluorescence intensity at an excitation wavelength of 328 nm and an emission wavelength of 420 nm.
 - Continue to read the fluorescence every 1-2 minutes for 30-60 minutes in kinetic mode.
- Data Analysis:
 - Calculate the rate of substrate cleavage for each well by determining the slope of the linear portion of the fluorescence versus time curve.
 - Calculate the percentage of inhibition for each concentration of **PF-00356231 hydrochloride** compared to the control.

- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Signaling Pathway

PF-00356231 hydrochloride inhibits Matrix Metalloproteinases (MMPs), which are key enzymes in the degradation of the extracellular matrix (ECM). MMP-12, a primary target, is involved in signaling pathways that regulate inflammation, cell proliferation, and tissue remodeling. Inhibition of MMP-12 by PF-00356231 can modulate these downstream pathways.



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Caption: Inhibition of MMP-12 by **PF-00356231 hydrochloride**.

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References

- 1. MMP12 Inhibitor Screening Assay Kit (Fluorometric) (ab139442) | Abcam [abcam.com]
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